

Application Notes and Protocols: Lab-Scale Dyeing of Polyester with Disperse Violet 33

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Compound of Interest

Compound Name: Disperse Violet 33

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Introduction

This document provides a detailed protocol for the laboratory-scale dyeing of polyester fabric with **Disperse Violet 33**. Disperse dyes are non-ionic dyes with low water solubility, making them suitable for dyeing hydrophobic fibers like polyester. The application of heat and pressure is crucial for the dye molecules to penetrate the compact structure of the polyester fibers. This process, known as high-temperature dyeing, is the most effective method for achieving deep and vibrant shades with good fastness properties.

Disperse Violet 33 is a monoazo disperse dye that produces a red-light purple to violet shade on polyester.^[1] It is suitable for high-temperature, high-pressure dyeing methods.

Understanding the principles and procedures for applying this dye is essential for material science research, textile development, and quality control.

Chemical and Material Properties

A thorough understanding of the materials involved is critical for a successful dyeing process.

2.1. Disperse Violet 33

Property	Value	Reference
C.I. Name	Disperse Violet 33	[1]
C.I. Number	11218	[1]
CAS Number	12236-25-8 / 66882-16-4	[1]
Molecular Formula	C22H23N5O6	
Molecular Weight	453.45 g/mol	
Chemical Class	Monoazo	
Physical Appearance	Sauce red powder	
Solubility	Soluble in acetone	

2.2. Polyester Fabric

Polyester is a synthetic polymer with a highly crystalline structure. This makes it hydrophobic and difficult to dye at low temperatures. The glass transition temperature (T_g) of polyester is the temperature at which the polymer chains become more mobile, allowing for dye penetration. High-temperature dyeing is performed above the T_g to ensure efficient dye diffusion into the fiber.

Experimental Protocols

The following protocols outline the necessary steps for preparing the dyebath, dyeing the polyester fabric, and performing post-treatment to ensure optimal colorfastness.

3.1. Materials and Equipment

- Materials:
 - Disperse Violet 33** dye powder
 - Polyester fabric (pre-scoured)
 - Dispersing agent (e.g., Matexil DA-N)

- Acetic acid (glacial)
- Sodium hydroxide
- Sodium hydrosulfite (sodium dithionite)
- Distilled water
- Equipment:
 - Laboratory-scale high-temperature dyeing machine (e.g., glycerin bath or infrared dyer)
 - Beakers and graduated cylinders
 - Magnetic stirrer and stir bars
 - pH meter
 - Analytical balance
 - Drying oven

3.2. Dyebath Preparation

- Calculate Reagents: Determine the required amounts of dye, dispersing agent, and acetic acid based on the weight of the fabric (o.w.f) and the desired liquor ratio (e.g., 1:20).
 - Dye Dispersion: Create a paste of the **Disperse Violet 33** powder with a small amount of water. Gradually add more water while stirring to form a fine dispersion.
 - Prepare Dyebath: In a beaker, add the calculated amount of distilled water. Add the dispersing agent and stir until dissolved. Add the dispersed dye solution to the beaker.
 - pH Adjustment: Adjust the pH of the dyebath to 4.5-5.5 using a dilute solution of acetic acid.
- [\[2\]](#)

3.3. High-Temperature Dyeing Procedure

- Fabric Introduction: Place the pre-wetted polyester fabric sample into the dyeing vessel.

- Add Dyebath: Add the prepared dyebath to the vessel.
- Temperature Profile:
 - Set the initial temperature to 60°C and hold for 15 minutes.
 - Ramp the temperature to 130°C at a rate of 2°C/minute.
 - Hold the temperature at 130°C for 60 minutes for dye fixation.[\[2\]](#)
- Cooling: Cool the dyeing vessel down to 70°C.
- Rinsing: Remove the dyed fabric and rinse thoroughly with warm and then cold water.

3.4. Reduction Clearing (Post-Treatment)

Reduction clearing is a crucial step to remove any unfixed dye from the surface of the fabric, which significantly improves wash and rubbing fastness.[\[3\]](#)[\[4\]](#)[\[5\]](#)

- Prepare Clearing Solution: Prepare a solution containing:
 - 2 g/L Sodium Hydroxide
 - 2 g/L Sodium Hydrosulfite
- Treatment: Immerse the dyed fabric in the clearing solution at 70-80°C for 15-20 minutes.[\[6\]](#)
- Rinsing and Neutralization: Rinse the fabric thoroughly with hot and then cold water. Neutralize with a dilute acetic acid solution if necessary.
- Drying: Dry the fabric in an oven or air dry.

Data Presentation

4.1. Typical Dyeing Parameters

Parameter	Recommended Value
Dye Concentration (% o.w.f.)	1.0 - 4.0
Liquor Ratio	1:10 - 1:20
pH	4.5 - 5.5
Dyeing Temperature	130°C
Dyeing Time	60 minutes
Reduction Clearing Temperature	70 - 80°C
Reduction Clearing Time	15 - 20 minutes

4.2. Colorfastness Properties of **Disperse Violet 33** on Polyester

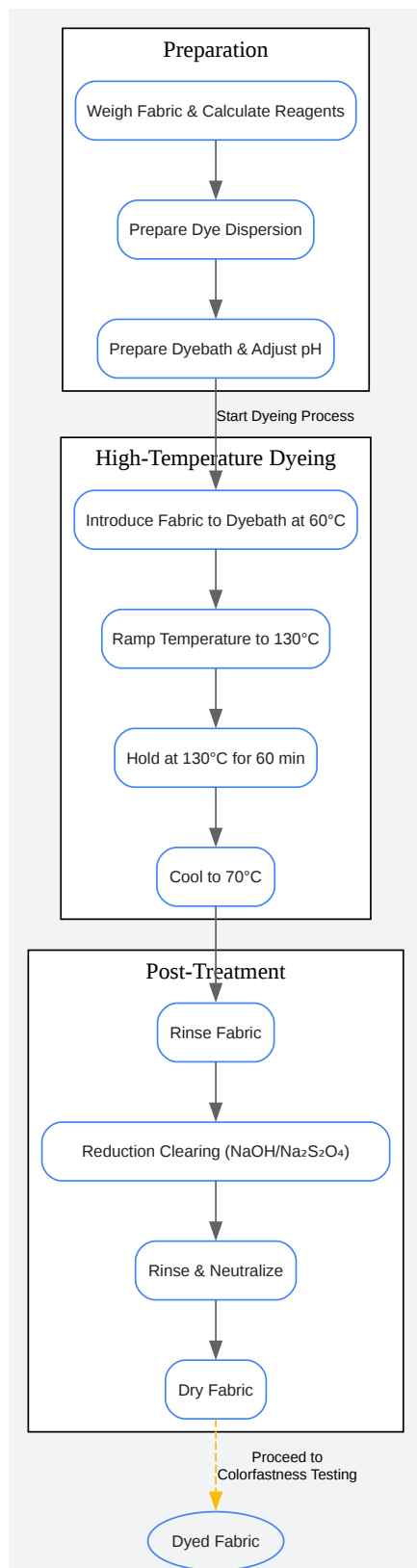
The following table summarizes the expected colorfastness ratings for polyester dyed with **Disperse Violet 33**, based on ISO 105 standards.[\[7\]](#)[\[8\]](#)[\[9\]](#)[\[10\]](#)[\[11\]](#)

Fastness Test	ISO Standard	Rating (1-5 Scale)
Light Fastness	ISO 105-B02	5-6
Washing Fastness (Staining)	ISO 105-C06	4-5
Washing Fastness (Change in Shade)	ISO 105-C06	4-5
Rubbing Fastness (Dry)	ISO 105-X12	4-5
Rubbing Fastness (Wet)	ISO 105-X12	4
Perspiration Fastness (Acidic & Alkaline)	ISO 105-E04	4-5
Sublimation Fastness	ISO 105-P01	4

Note: Ratings are on a scale of 1 to 5, where 5 indicates excellent fastness and 1 indicates poor fastness. Lightfastness is rated on a blue wool scale of 1 to 8.

Visualizations

5.1. Chemical Structure of Disperse Violet 33



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